

Preliminary Biological Screening of Paniculidine C: A Review of Available Data

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Compound of Interest

Compound Name: *Paniculidine C*

Cat. No.: B15590944

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Introduction

Paniculidine C, a natural product identified with the CAS number 97399-95-6 and molecular formula $C_{13}H_{17}NO$, has been isolated from the plant *Murraya exotica* L., also known as *Murraya paniculata*. This plant is a member of the Rutaceae family and is recognized for its traditional medicinal uses and diverse phytochemical composition, including alkaloids, coumarins, and flavonoids. Extracts from *Murraya paniculata* have been reported to possess a range of pharmacological properties, including anti-inflammatory, antinociceptive, and cytotoxic activities.^{[1][2][3]} This has led to scientific interest in the biological potential of its individual constituents.

This technical guide aims to provide an in-depth overview of the preliminary biological screening of **Paniculidine C**. However, a comprehensive search of scientific literature and databases reveals a significant lack of publicly available data specifically on the biological activities of this compound. While its existence and source are documented, detailed studies on its cytotoxic, anti-inflammatory, enzyme-inhibitory, or other biological effects have not been published.

Therefore, this document will summarize the known biological activities of the source plant, *Murraya paniculata*, and its other alkaloid constituents to provide a contextual framework for the potential, yet currently uninvestigated, bioactivities of **Paniculidine C**.

Contextual Biological Activities of *Murraya paniculata* Alkaloids and Extracts

Murraya paniculata has been a subject of phytochemical and pharmacological research, revealing a variety of bioactive compounds.[4][5] Alkaloids, in particular, are a significant class of compounds isolated from this genus and are known for their diverse biological effects.[6]

Anti-Inflammatory and Antinociceptive Activities:

Extracts from the leaves of *Murraya exotica* have demonstrated significant in vivo antinociceptive and anti-inflammatory activities.[3] Studies have shown that ethanol extracts can decrease acetic acid-induced writhing, increase hot-plate latency, and suppress xylene-induced ear swelling and carrageenan-induced paw edema.[3] In a rat knee osteoarthritis model, the extract showed an increase in superoxide dismutase activity, inhibition of inducible nitric oxide synthase activity, and a decrease in serum levels of interleukin-1 β and tumor necrosis factor- α . [3] While these activities are attributed to the crude extract and some isolated coumarins, the specific contribution of **Paniculidine C** to these effects remains unknown.[3]

Cytotoxic Activity:

Various compounds isolated from *Murraya* species have exhibited cytotoxic properties against several cancer cell lines, including HCT 116, HeLa, and HepG2.[2][5] For instance, the major compound in the essential oil of *M. paniculata*, (E)-caryophyllene, was found to possess cytotoxic activity against MDA-MB-231 and Hs 578T human tumor cells.[7] A study on alkaloids from *Murraya microphylla* found that the tested carbazole alkaloids did not display significant cytotoxic activities at a concentration of 50 μ M.[8] There is currently no available data on the cytotoxic effects of **Paniculidine C**.

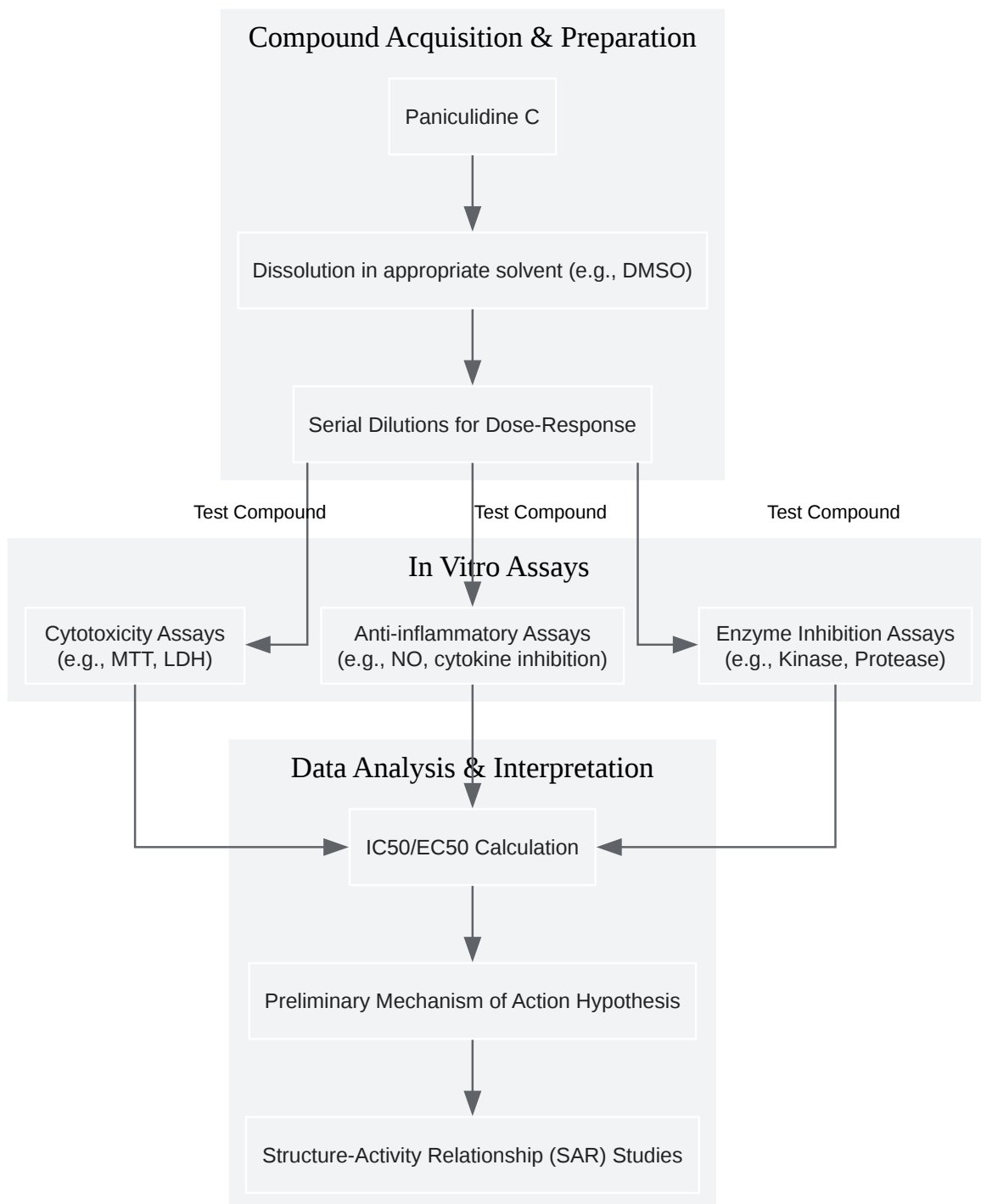
Data Presentation

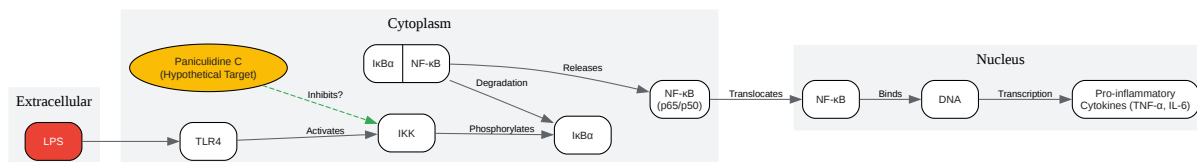
Due to the absence of specific quantitative data for the preliminary biological screening of **Paniculidine C**, a data table cannot be generated at this time. Future research is required to determine key parameters such as IC₅₀ and EC₅₀ values for cytotoxicity, anti-inflammatory, and enzyme inhibition assays.

Experimental Protocols

Detailed experimental protocols for the biological screening of **Paniculidine C** are not available as no such studies have been published. However, standard methodologies that could be employed in future investigations are outlined below as a reference for researchers.

General Workflow for Preliminary Biological Screening:





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